

Crystallographic Structure of α -NiWO₄

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Compound of Interest

Compound Name: *Nickel tungstate*

CAS No.: 14177-51-6

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The α -phase of **nickel tungstate** crystallizes in a wolframite-type structure, which is a stable and common form for tungstates with small divalent cations.[2][3] This structure has been precisely determined through X-ray and neutron powder diffraction studies.[4][5]

Crystal System and Coordination Environment

α -NiWO₄ possesses a monoclinic crystal system belonging to the P 2/c space group.[2][4][5] The structure consists of a distorted hexagonal close-packed array of oxygen atoms, with nickel (Ni²⁺) and tungsten (W⁶⁺) cations occupying octahedral interstitial sites.[2] Both Ni and W atoms are surrounded by six oxygen atoms, forming distorted NiO₆ and WO₆ octahedra, respectively.[4][5] These octahedra share edges with neighboring polyhedra of the same type, creating zigzag chains that extend along the c-axis.[4][6] The presence of two crystallographically non-equivalent oxygen atoms (O1 and O2) results in distinct Ni-O and W-O bond lengths, contributing to the distortion of the octahedra.[1][4] This strong distortion in the WO₆ octahedra is attributed to a second-order Jahn-Teller effect.[1][4]

Quantitative Structural Data

The following tables summarize the key crystallographic data for α -NiWO₄, as determined by room-temperature neutron powder diffraction.

Table 1: Crystallographic Data for α -NiWO₄.

Parameter	Value	Reference
Crystal System	Monoclinic	[4][5]
Space Group	P 2/c (No. 13)	[4][5]
Lattice Constant, a	4.5992 Å	[4][5]
Lattice Constant, b	5.6606 Å	[4][5]
Lattice Constant, c	4.9068 Å	[4][5]
Angle, β	90.03°	[4][5]

| Formula Units, Z | 2 |[4][5] |

Table 2: Atomic Coordinates for α -NiWO₄.

Atom	Wyckoff Position	x	y	z	Reference
Ni	2f	0.5	0.6616	0.25	[1]
W	2e	0.0	0.1786	0.25	[1]
O1	4g	0.2241	0.1105	0.9204	[1]

| O2 | 4g | 0.2644 | 0.3772 | 0.3953 |[1] |

Table 3: Selected Interatomic Bond Lengths for α -NiWO₄.

Bond	Bond Length (Å)	Reference
W-O2	1.809	[1]
W-O1	1.911	[1]
W-O1	2.119	[1]
Ni-O1	1.994	[1]
Ni-O2	2.061	[1]

| Ni-O2 | 2.068 |[1] |

Synthesis and Characterization Protocols

The synthesis of phase-pure α -NiWO₄ is crucial for its application. Various methods have been developed, each offering distinct advantages in controlling particle size, morphology, and crystallinity.

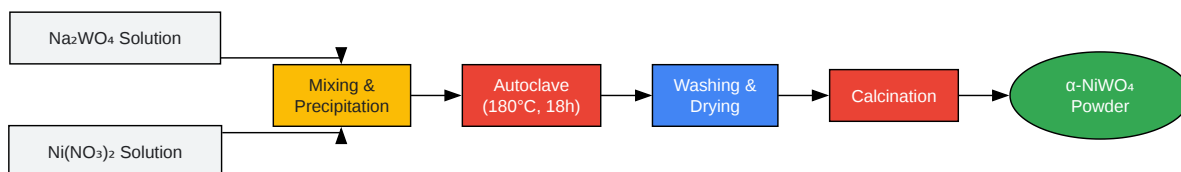
Synthesis Methodologies

Hydrothermal Synthesis: This is a prevalent method for producing well-crystallized NiWO₄ nanoparticles.[7][8]

- Protocol:
 - Precursor Preparation: Equimolar amounts of a soluble nickel salt (e.g., Ni(NO₃)₂·6H₂O) and a tungstate salt (e.g., Na₂WO₄·2H₂O) are dissolved separately in deionized water.
 - Mixing: The tungstate solution is added dropwise to the nickel salt solution under vigorous stirring to form a precipitate. The pH may be adjusted at this stage.
 - Hydrothermal Treatment: The resulting suspension is transferred to a Teflon-lined stainless-steel autoclave and heated at a specific temperature (e.g., 180 °C) for a set duration (e.g., 12-24 hours).[7]
 - Product Recovery: After cooling to room temperature, the product is collected by centrifugation, washed multiple times with deionized water and ethanol to remove

impurities, and dried in an oven.

- Calcination (Optional): The dried powder may be calcined at elevated temperatures (e.g., 500-800 °C) to enhance crystallinity.[3]



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Fig 1. General experimental workflow for hydrothermal synthesis of α -NiWO₄.

Co-Precipitation Method: A simple and scalable method often used for nanoparticle synthesis. [9][10]

- Protocol: Similar to the hydrothermal method's first two steps, but instead of autoclave treatment, the precipitate is immediately collected, washed, dried, and then calcined at a sufficiently high temperature (e.g., 700-900 K) to induce crystallization into the wolframite phase.[9]

Solid-State Reaction: A traditional ceramic method involving the direct reaction of solid precursors at high temperatures.[11]

- Protocol: Stoichiometric amounts of precursor powders, typically nickel oxide (NiO) and tungsten trioxide (WO₃), are intimately mixed by grinding or ball milling. The mixture is then heated in a furnace at high temperatures (e.g., 800-1000 °C) for an extended period to allow for solid-state diffusion and reaction.[11]

Characterization Protocols

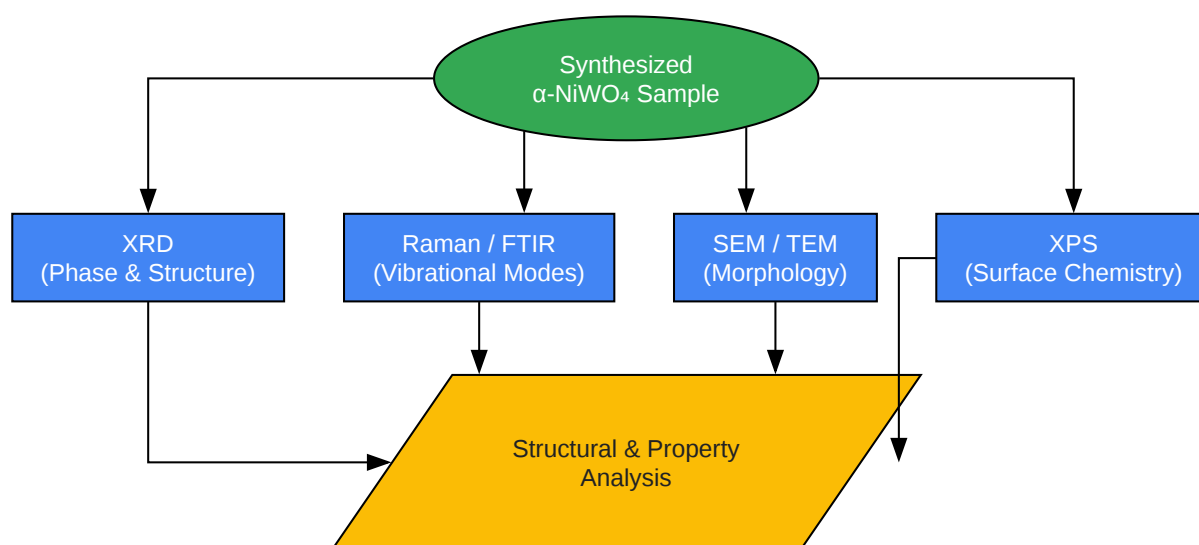
Confirming the successful synthesis of the desired α -NiWO₄ wolframite structure requires a suite of characterization techniques.

X-ray Diffraction (XRD): The definitive technique for phase identification and structural analysis.

- Protocol: The synthesized powder is mounted on a sample holder and scanned with a diffractometer using a monochromatic X-ray source (commonly Cu K α , λ = 1.5406 Å). Data is typically collected over a 2θ range of 10-80°. The resulting diffraction pattern is compared with standard diffraction files (e.g., JCPDS-ICDD file 15-0755) to confirm the wolframite phase.^[10] For detailed analysis, Rietveld refinement of the pattern can be performed to determine precise lattice parameters and atomic positions.^[9]

Raman Spectroscopy: A powerful tool for probing the vibrational modes of the crystal lattice, which are characteristic of the wolframite structure.

- Protocol: A laser of a specific wavelength (e.g., 532 nm) is focused on the sample. The scattered light is collected and analyzed by a spectrometer. For α -NiWO₄, group theory predicts 18 Raman-active modes (8A_g + 10B_g).^{[1][12]} The most intense peak, an A_g mode corresponding to the symmetric stretching of the W-O bonds within the WO₆ octahedra, typically appears around 890-910 cm⁻¹.^{[3][12]}

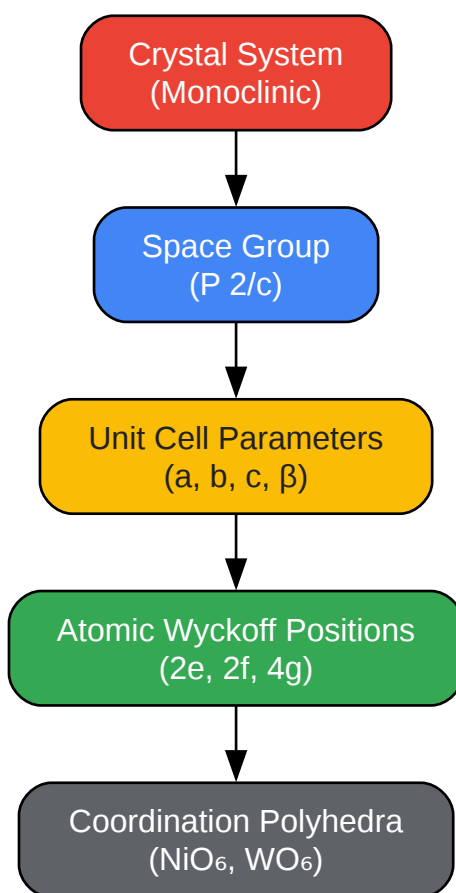


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Fig 2. A logical workflow for the comprehensive characterization of α -NiWO₄.

Structural Relationships and Visualization

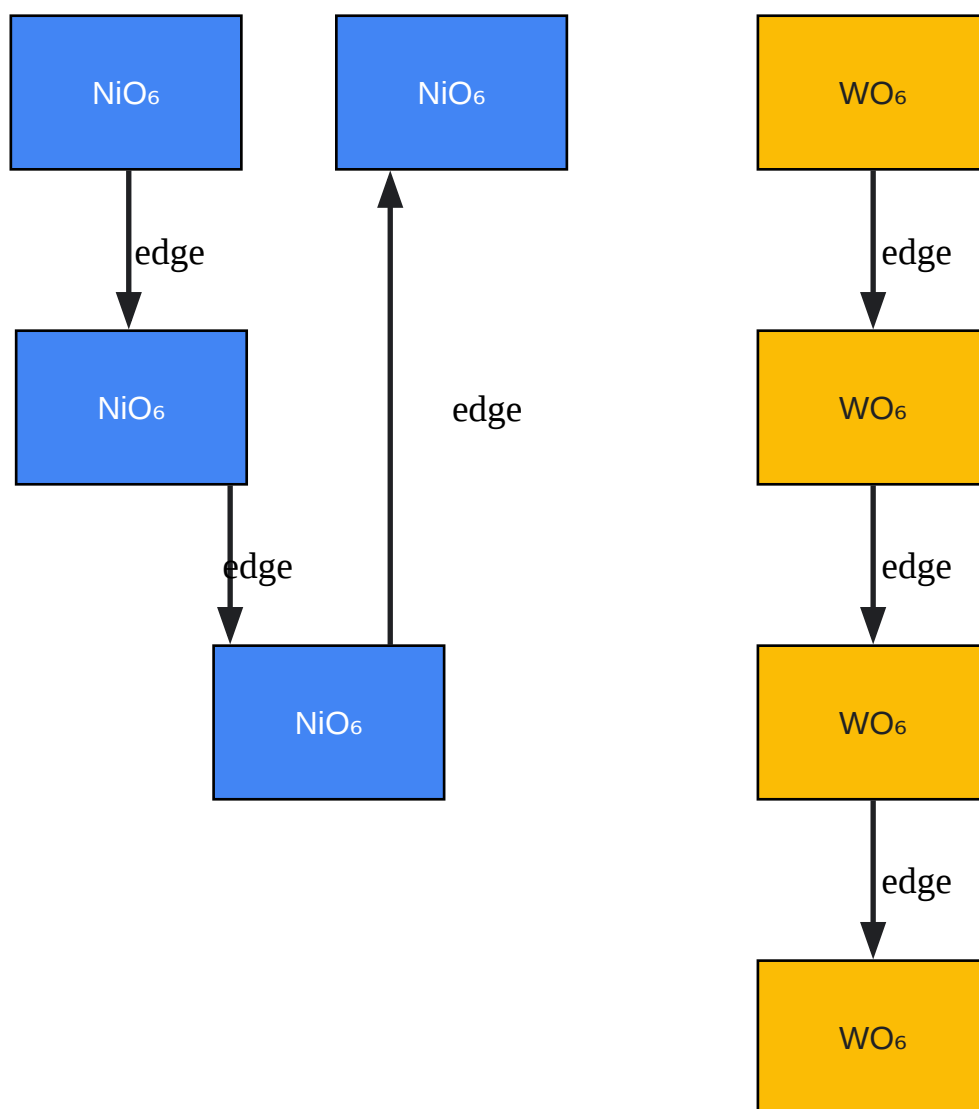
The complex three-dimensional structure of α -NiWO₄ can be understood through its hierarchical and connective nature.



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Fig 3. Hierarchical relationship of crystallographic details for α -NiWO₄.

The fundamental building blocks of the structure are the NiO₆ and WO₆ octahedra. The diagram below provides a simplified 2D representation of how these octahedra share edges to form the characteristic zigzag chains.



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